

Technical Guide: Anticonvulsant Potential of N-(3-aminophenyl)-2-methoxypropanamide

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Compound of Interest

Compound Name: *N*-(3-aminophenyl)-2-methoxypropanamide

CAS No.: 954566-24-6

Cat. No.: B3316742

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Part 1: Chemical Architecture & SAR Analysis

Structural Deconstruction

The compound **N-(3-aminophenyl)-2-methoxypropanamide** (CAS: 954566-24-6) represents a strategic modification of the pharmacophore found in established anticonvulsants like Lacosamide (Vimpat).

- Core Scaffold: Propanamide backbone.[\[1\]](#)
- Alpha-Substitution: The 2-methoxy group introduces polarity and hydrogen-bond accepting capability near the chiral center, a critical feature for binding affinity in voltage-gated sodium channels (VGSCs).
- Lipophilic Domain: The N-(3-aminophenyl) moiety replaces the benzyl group found in Lacosamide. This modification alters the steric bulk and electronic properties of the aromatic ring.

- **Functional Handle:** The 3-amino (-NH₂) group on the phenyl ring acts as a potential metabolic handle or a site for further derivatization (e.g., prodrug design), though it also introduces specific toxicity risks (see Section 4).

Structure-Activity Relationship (SAR) Logic

The anticonvulsant potential of this compound is predicated on the Bioisosteric Replacement Strategy:

- **Alpha-Heteroatom Effect:** Similar to 2-methoxyacetamide derivatives, the 2-methoxy group is hypothesized to interact with the "local anesthetic receptor site" or the slow-inactivation gate of NaV channels.
- **Anilide vs. Benzylamide:** The shift from a benzylamide (Lacosamide) to an anilide (Target) generally increases rigidity. While this can enhance binding specificity, it often alters metabolic stability due to direct conjugation with the aromatic ring.

Feature	Lacosamide (Reference)	N-(3-aminophenyl)-2-methoxypropanamide (Target)	Impact on Potential
Linker	Benzyl (-CH ₂ -Ph)	Phenyl (-Ph)	Increased rigidity; potential change in binding pocket depth.
Alpha-Sub	2-Acetamido	2-Methoxy	Simplified H-bonding; reduced steric bulk at alpha position.
Beta-Sub	3-Methoxy	Methyl (part of propanamide)	Altered lipophilicity (LogP).
Aromatic	Unsubstituted	3-Amino substituted	Increases polarity; potential for H-bonding or toxicity.

Part 2: Mechanism of Action (MOA)

Primary Target: Voltage-Gated Sodium Channels (NaV)

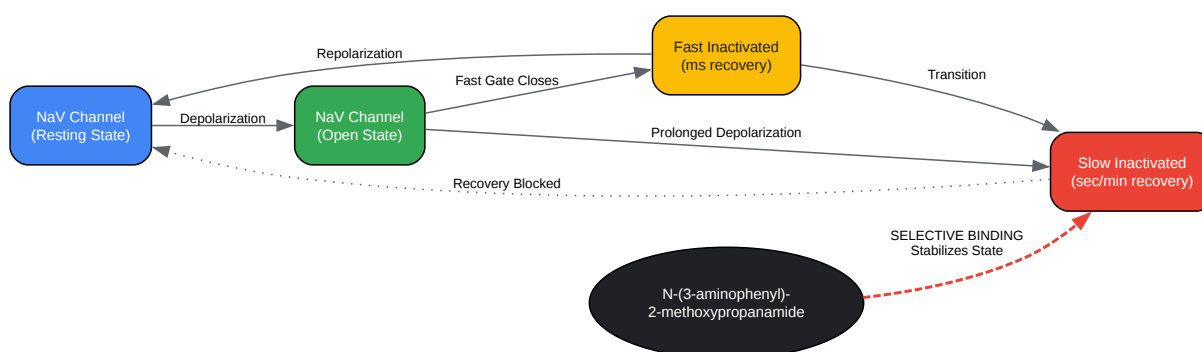
Based on the SAR of alpha-functionalized amides, the primary mechanism is hypothesized to be the enhancement of Slow Inactivation of Voltage-Gated Sodium Channels (specifically NaV1.2 and NaV1.6). Unlike traditional blockers (e.g., Carbamazepine) that stabilize the fast inactivated state, compounds in this class typically bind to the pore in a conformation that prevents recovery from slow inactivation, effective in treating focal seizures and drug-resistant epilepsy.

Secondary Targets (Multimodal Potential)

- Collapsin Response Mediator Protein 2 (CRMP2): Like Lacosamide, this derivative may modulate CRMP2, affecting neuronal plasticity and epileptogenesis.
- GABA Transaminase (GABA-T): The structural similarity to GABA analogs suggests potential (though lower probability) inhibition of GABA-T, elevating brain GABA levels.

MOA Visualization

The following diagram illustrates the hypothesized state-dependent binding of the compound.



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Caption: Hypothesized selective stabilization of the NaV Slow Inactivated state, preventing high-frequency neuronal firing characteristic of seizures.

Part 3: Experimental Validation Protocols

To validate the anticonvulsant potential, the following self-validating workflows must be executed. These protocols align with the NIH Anticonvulsant Screening Program (ASP) standards.

Synthesis & Purification Workflow

Before biological testing, high-purity synthesis is required to avoid false positives from impurities.

Protocol:

- **Coupling:** React 2-methoxypropanoic acid with 1,3-phenylenediamine using HATU/DIPEA in DMF. Alternatively, react with 3-nitroaniline followed by reduction ($H_2/Pd-C$) to yield the free amine.
- **Purification:** Flash column chromatography (Ethyl Acetate/Hexane gradient).
- **Validation:** 1H -NMR, ^{13}C -NMR, and HRMS. Critical Check: Ensure <0.1% residual aniline starting material, as free anilines are neurotoxic.

In Vivo Screening: The "Gold Standard" Triad

The compound must be evaluated in three key mouse models to determine its spectrum of activity.

Test	Objective	Methodology	Success Criteria
Maximal Electroshock (MES)	Efficacy against generalized tonic-clonic seizures; NaV block indicator.	Corneal electrodes (60 Hz, 50 mA, 0.2s). Pre-treat mice (i.p.) with compound.[1]	Prevention of hindlimb tonic extension (HLTE).
scPTZ (Pentylenetetrazol)	Efficacy against absence/myoclonic seizures; GABA/T-type Ca2+ indicator.	s.c.[2] injection of PTZ (85 mg/kg). Observe for 30 min.	Latency to clonic seizure > control.
6 Hz Psychomotor (32/44 mA)	Efficacy against drug-resistant focal seizures.	Corneal stimulation (6 Hz, 0.2 ms pulse, 3s duration).	Prevention of "stunned" posture and forelimb clonus.

Neurotoxicity Assessment (Rotarod Test)

To calculate the Therapeutic Index (TI = TD50 / ED50), motor impairment must be measured.

- Protocol: Mice are placed on a rotating rod (6-15 rpm).
- Endpoint: Inability to maintain equilibrium for 1 minute.
- Significance: A high TI (>10) distinguishes a viable drug from a non-specific sedative.

Part 4: Safety & Toxicological "Red Flags"

As a Senior Application Scientist, I must highlight the specific risks associated with the 3-aminophenyl moiety.

- Aniline Toxicity: The metabolic cleavage of the amide bond (by amidases) releases 1,3-phenylenediamine. This is a known mutagen and potential carcinogen.
 - Mitigation: Assess metabolic stability in human liver microsomes (HLM). If t1/2 is short, the compound is likely toxic.
- Reactive Metabolites: The free amino group (-NH2) can undergo N-oxidation, leading to reactive hydroxylamines that cause idiosyncratic toxicity.

- Recommendation: Consider acetylating the 3-amino group (to form the 3-acetamido derivative) if toxicity is observed, converting it into a closer analog of Lacosamide.

Part 5: References

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- 2. CAS numbers | CymitQuimica [cymitquimica.com]
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